

2-Chloro-5-cyclopropylnicotinic acid molecular weight

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-5-cyclopropylnicotinic acid

CAS No.: 1035690-32-4

Cat. No.: B1433725

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Chemo-Structural Analysis and Synthetic Utility of **2-Chloro-5-cyclopropylnicotinic Acid**

Part 1: Physicochemical Profile

2-Chloro-5-cyclopropylnicotinic acid is a high-value heterocyclic building block used primarily in the synthesis of kinase inhibitors and immunomodulatory drugs (e.g., TNF-

inhibitors).[1] Its structural uniqueness lies in the 5-cyclopropyl group, which provides metabolic stability and "fsp3" character (fraction of sp3 hybridized carbons) without significantly increasing lipophilicity compared to linear alkyl chains.[1]

The molecule features two orthogonal reactive handles: a 2-chloro substituent susceptible to nucleophilic aromatic substitution (

) or metal-catalyzed cross-coupling, and a 3-carboxylic acid moiety ready for amide coupling.[1]

Key Molecular Data

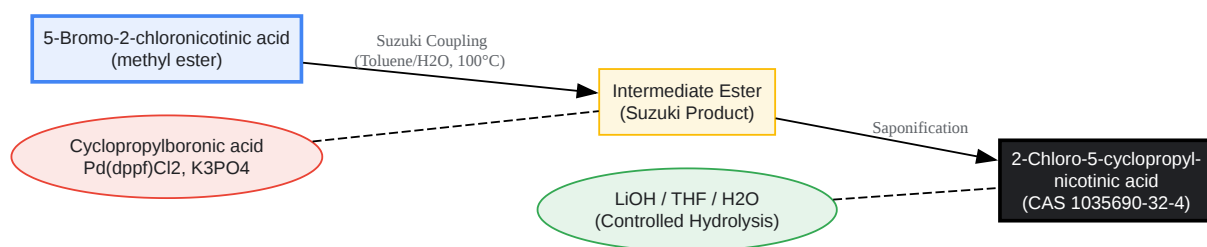
Property	Value
IUPAC Name	2-Chloro-5-cyclopropylpyridine-3-carboxylic acid
CAS Registry Number	1035690-32-4
Molecular Formula	
Molecular Weight	197.62 g/mol
Exact Mass	197.0244
Physical State	Off-white to pale yellow solid
Predicted LogP	~2.3 (Moderate Lipophilicity)
pKa (Calculated)	~3.5 (Carboxylic acid), ~0.5 (Pyridine N)

Part 2: Synthetic Architecture

The synthesis of **2-chloro-5-cyclopropylnicotinic acid** is non-trivial due to the lability of the 2-chloro group under the basic conditions required for many cross-coupling reactions.^[1] The most robust industrial route utilizes a Suzuki-Miyaura coupling on a 5-bromo precursor, followed by controlled hydrolysis.^[1]

Core Synthetic Workflow

The synthesis typically proceeds from 5-bromo-2-chloronicotinic acid (or its methyl ester).^[1] The cyclopropyl group is installed using cyclopropylboronic acid or potassium cyclopropyltrifluoroborate.^[1]



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Figure 1: Synthetic pathway for CAS 1035690-32-4 via Palladium-catalyzed cross-coupling.

Detailed Experimental Protocol

Step 1: Suzuki-Miyaura Coupling (Installation of Cyclopropyl Group)[\[2\]](#)

- Substrate: Methyl 5-bromo-2-chloronicotinate (1.0 eq).
- Reagent: Cyclopropylboronic acid (1.2–1.5 eq).[\[1\]](#)
- Catalyst:

(0.05 eq) is preferred over

to minimize dehalogenation at the 2-position.[\[1\]](#)
- Base:

(3.0 eq) or

. Stronger bases (like alkoxides) may cause

side reactions at the 2-Cl position.[\[1\]](#)
- Solvent: Toluene/Water (10:[\[1\]](#)[\[2\]](#)1) or Dioxane/Water.[\[1\]](#)
- Conditions: Heat at 90–100°C for 4–12 hours under inert atmosphere (or Ar).
- Workup: Filter through Celite, extract with EtOAc, and purify via silica flash chromatography (Hexane/EtOAc).

Step 2: Controlled Hydrolysis (Ester Cleavage)

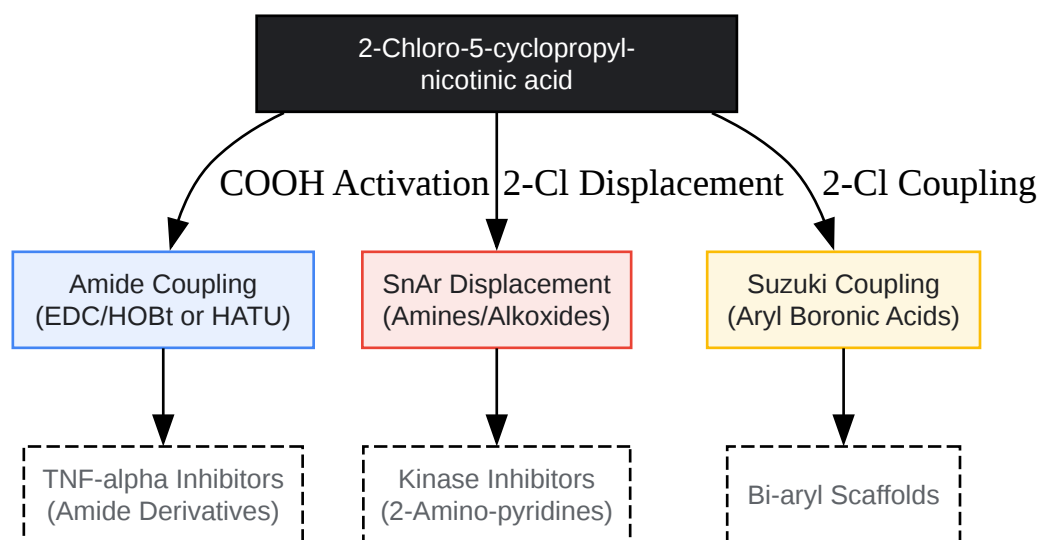
- Substrate: Methyl 2-chloro-5-cyclopropylnicotinate.[\[1\]](#)
- Reagent: LiOH

(2.0 eq).

- Solvent: THF/Water (3:1).[1]
- Critical Control Point: The reaction must be monitored closely (TLC/LCMS). Prolonged exposure to hydroxide at high temperatures can hydrolyze the 2-chloro group to a 2-hydroxy (pyridone) impurity.[1]
- Isolation: Acidify carefully to pH 3–4 with 1N HCl. The product precipitates as a solid.[1]

Part 3: Reactivity & Functionalization

The utility of **2-chloro-5-cyclopropylnicotinic acid** lies in its ability to serve as a divergent scaffold.[1][3] The 2-chloro position acts as an electrophile, while the carboxylic acid acts as a nucleophile precursor (after activation).[1]



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Figure 2: Divergent reactivity profile.[1] The 2-Cl position enables library generation via nucleophilic substitution.

Strategic Considerations

- Sequence of Events: If your target molecule requires substitution at the 2-position (e.g., an amine), perform the amide coupling (COOH) first.[1] The 2-chloro group is electron-withdrawing, which increases the acidity of the carboxylic acid but also makes the ring

susceptible to nucleophilic attack. Activating the acid (to an acid chloride or active ester) makes the 2-position extremely reactive.[1]

- **SNAr Reactivity:** The 2-chloro group is activated by the ring nitrogen and the electron-withdrawing carboxyl group at position 3.[1] Displacement with primary amines typically proceeds at 80–100°C in DMF or DMSO with a base (DIPEA).[1]

Part 4: References

- Sigma-Aldrich / Merck. 2-Chloro-5-cyclopropylpyrimidine (Analogous Chemistry Reference). CAS 166740-44-9.[1] [Link](#)
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- Wallace, D. J., & Chen, C. (2002).[1][5] Cyclopropylboronic acid: Synthesis and Suzuki cross-coupling reactions. Tetrahedron Letters, 43(39), 6987-6990.[1] (Foundational Suzuki protocol for cyclopropyl-pyridines).[1] [Link](#)
- U.S. Patent 8,691,852 B2. Novel amine derivative or salt thereof as TNF alpha inhibitors. (Describes the synthesis of Intermediate 41: **2-chloro-5-cyclopropylnicotinic acid**). [Link](#)
- European Patent EP 2915804 B1. Amine derivatives as TNF alpha inhibitors. (Confirming the use of CAS 1035690-32-4 as a key intermediate). [Link](#)

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- To cite this document: BenchChem. [2-Chloro-5-cyclopropylnicotinic acid molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1433725/docs#2-chloro-5-cyclopropylnicotinic-acid-molecular-weight\]](https://www.benchchem.com/product/b1433725/docs#2-chloro-5-cyclopropylnicotinic-acid-molecular-weight)

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